

Alternatives to Perfluorooctyltriethoxysilane for creating superhydrophobic surfaces

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Compound of Interest

Compound Name: *1h,1h,2h,2h-Perfluorooctyltriethoxysilane*

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The Future is Fluorine-Free: A Comparative Guide to Superhydrophobic Surfaces

The quest for highly water-repellent, or superhydrophobic, surfaces is crucial across a spectrum of scientific and industrial fields, from biomedical devices and drug delivery systems to self-cleaning coatings and microfluidics. For years, perfluorooctyltriethoxysilane (FAS-17) and other long-chain fluorinated compounds have been the go-to materials for creating such surfaces due to their low surface energy. However, growing environmental and health concerns associated with per- and polyfluoroalkyl substances (PFAS) have necessitated a shift towards safer, more sustainable alternatives. This guide provides a comprehensive comparison of promising fluorine-free alternatives for creating robust and efficient superhydrophobic surfaces, complete with experimental data and detailed protocols for researchers, scientists, and drug development professionals.

Performance Comparison of Fluorine-Free Superhydrophobic Coatings

The following tables summarize the key performance metrics of various alternatives to perfluorooctyltriethoxysilane. The data has been compiled from numerous studies to provide a comparative overview.

Table 1: Wettability Properties of Superhydrophobic Coatings

| Coating Material | Substrate | Water Contact Angle (WCA) [°] | Sliding Angle (SA) [°] | Citation(s) |
|--|-----------------------|-------------------------------|------------------------|-------------|
| Non-Fluorinated Silanes | | | | |
| Octadecyltrichlorosilane (OTS) on SiO ₂ | Glass | 165.5 ± 5.7 | 2.0 ± 0.5 | [1] |
| Trimethoxypropyl silane-SiO ₂ sol | Glass | 158.5 | < 5 | [2] |
| Silicone-Based (PDMS) | | | | |
| PDMS/SiO ₂ Nanocomposite | Glass, Paper, Plastic | 156.4 | < 5 | [3][4] |
| Wrinkled PDMS | PDMS Film | > 150 | - | [5] |
| PTFE/PDMS/Na no-silica | Aluminum | 163.6 | - | [6] |
| Polyacrylate/SiO ₂ Nanocomposite | | | | |
| Polyacrylate/SiO ₂ /Graphene Oxide | Metal | > 150 | < 10 | [7] |
| Polyacrylate emulsion/hydrophobic SiO ₂ | Cellulose | 170.3 | - | [1] |
| Graphene-Based | | | | |
| Graphene/PDMS | Fabric | > 150 | - | [8] |
| Graphene Oxide/Nickel | - | 162.7 (initial) | - | [8] |

| | | | | |
|---|-------------------|-----------------|---|----------------------|
| Electrochemically exfoliated graphene/PDMS | Aluminum | > 150 | - | [9] |
| Cardanol-Based | | | | |
| Cardanol-based epoxy/benzoxazine with ZIF-8 | Q235 Carbon Steel | 160.5 ± 1.3 | - | [10] |
| Cardanol-based polybenzoxazine/amino-SiO ₂ | Mild Steel | 162.8 ± 2.9 | - | [11] |

Table 2: Durability and Stability of Superhydrophobic Coatings

| Coating Material | Durability Test | Results | Citation(s) |
|---|--|-------------------------------------|-------------|
| Non-Fluorinated Silanes | | | |
| SiO ₂ /Polymer Blocks | Sandpaper abrasion (1000 Cw, 2000 cm) | Retained superhydrophobicity | [12] |
| Knife/file scratch, liquid nitrogen | Retained superhydrophobicity | [12] | |
| Silicone-Based (PDMS) | | | |
| AFSR/EP@n-SiO ₂ | Cyclic mechanical abrasion, tape-stripping | Maintained water repellency | [13] |
| Acid (pH 1) and base (pH 14) treatment | Maintained water repellency | [13] | |
| PDMS/SiO ₂ Nanocomposite | Corrosion test (pH 1 to 14 for 72h) | WCA > 150° | [3] |
| PTFE/PDMS/Nano-silica | Sandpaper abrasion (1000 grit, 1.0 m, 14.4 kPa) | Maintained superhydrophobicity | [6] |
| Polyacrylate/SiO ₂ Nanocomposite | | | |
| Polyacrylate/SiO ₂ /Graphene Oxide | Sandpaper abrasion (800 mesh, 200 g, 100 cycles) | WCA > 150° | [7] |
| Graphene-Based | | | |
| Graphene Oxide/Nickel | Abrasion test (100 cycles) | WCA decreased from 162.7° to 155.8° | [8] |
| Graphene/PDMS | Laundry (200 cycles) | Excellent durability | [8] |

| | | | |
|---|---|-------------------------------------|------|
| GO-based nanocomposites/silicone polymers | Tape-stripping (60 iterations) | WCA decreased from 164.9° to 150.8° | [14] |
| Sandpaper abrasion (800 mesh, 100 g) | Retained superhydrophobicity | [14] | |
| Cardanol-Based | | | |
| Cardanol-based epoxy/benzoxazine with ZIF-8 | Abrasion (33 cycles), Tape peeling (100 cycles) | Retained superhydrophobicity | [10] |
| Heat treatment (200 °C), Acid/Alkali (pH 1-13) | Retained superhydrophobicity | [10] | |
| Cardanol-based polybenzoxazine/aminosilane/SiO ₂ | Heat treatment (250 °C for 1h) | Retained superhydrophobicity | [11] |
| Immersion in 3.5 wt% NaCl (10 days) | Retained superhydrophobicity | [11] | |

Experimental Protocols

Detailed methodologies for the preparation and testing of these alternative superhydrophobic coatings are provided below.

Preparation of Non-Fluorinated Silane/SiO₂ Superhydrophobic Surfaces

This protocol describes the fabrication of robust superhydrophobic blocks by dispersing hydrophobic SiO₂ nanoparticles in a polymer matrix.

Materials:

- Hydrophobic SiO₂ nanoparticles
- Polymer (e.g., Polystyrene, Polypropylene)

- Mold
- Hydraulic press

Procedure:

- Thoroughly mix the hydrophobic SiO₂ nanoparticles with the chosen polymer powder.
- Place the mixture into a mold.
- Apply pressure using a hydraulic press. The mechanical and chemical strength can be enhanced by increasing the fabrication pressure.
- Remove the resulting superhydrophobic block from the mold.

Fabrication of Silicone-Based (PDMS)/SiO₂ Superhydrophobic Coatings

This protocol outlines a simple spray-coating technique to create superhydrophobic surfaces using polydimethylsiloxane (PDMS) and silica nanoparticles.^[3]

Materials:

- Polydimethylsiloxane (PDMS) and curing agent
- Hydrophilic and hydrophobic SiO₂ nanoparticles
- Solvent (e.g., hexane)
- Substrate (e.g., glass, paper, plastic)
- Spray coater

Procedure:

- Prepare a solution of PDMS and its curing agent in a suitable solvent.
- Disperse a mixture of hydrophilic and hydrophobic SiO₂ nanoparticles in the PDMS solution.

- Spray-coat the mixture onto the desired substrate.
- Allow the coated substrate to cure at room temperature for 1 hour to obtain the superhydrophobic coating.[3]

Synthesis of Polyacrylate/SiO₂/Graphene Oxide Superhydrophobic Coatings

This protocol details the fabrication of a non-fluorinated superhydrophobic composite coating with excellent anticorrosion and wear-resistant properties.[7]

Materials:

- Acrylate copolymer
- SiO₂ nanoparticles (SiO₂ NPs)
- Graphene oxide (GO) sheets
- Organic solvent
- Substrate (e.g., metal)
- Spray coater

Procedure:

- Disperse the acrylate copolymer, SiO₂ NPs, and GO sheets in an organic solvent.
- Sonicate the mixture to ensure uniform dispersion.
- Spray the composite solution onto the metal substrate.
- Dry the coated substrate to form the superhydrophobic film.

Preparation of Graphene-Based Superhydrophobic Coatings

This protocol describes the preparation of a graphene-based superhydrophobic coating on a fabric substrate.[\[8\]](#)

Materials:

- Graphene or graphene oxide
- Polydimethylsiloxane (PDMS)
- Fabric substrate
- Solvent

Procedure:

- Disperse graphene or graphene oxide in a suitable solvent.
- Add PDMS to the dispersion and mix thoroughly.
- Apply the mixture to the fabric substrate using a dip-coating or spray-coating method.
- Cure the coated fabric to achieve a stable superhydrophobic surface.

Fabrication of Cardanol-Based Superhydrophobic Coatings

This protocol outlines the preparation of a bio-based superhydrophobic coating using cardanol derivatives.[\[10\]](#)

Materials:

- Cardanol-based epoxy resin
- Cardanol-based benzoxazine
- Hydrophobic ZIF-8 nanoparticles
- Substrate (e.g., Q235 carbon steel)

- Spray coater

Procedure:

- Mix the cardanol-based epoxy resin and cardanol-based benzoxazine.
- Disperse the hydrophobic ZIF-8 nanoparticles in the resin mixture.
- Spray the resulting formulation onto the substrate.
- Thermally cure the coated substrate to form the superhydrophobic coating.

Durability Testing Protocols

Sandpaper Abrasion Test:

- A piece of sandpaper (e.g., 800 or 1000 grit) is placed on a flat surface.
- The coated sample is placed face down on the sandpaper.
- A specific load (e.g., 100 g or 200 g) is applied to the back of the sample.
- The sample is moved back and forth for a set number of cycles or distance.
- The water contact angle and sliding angle are measured after the abrasion test to assess the retention of superhydrophobicity.^[7]

Tape Peeling Test:

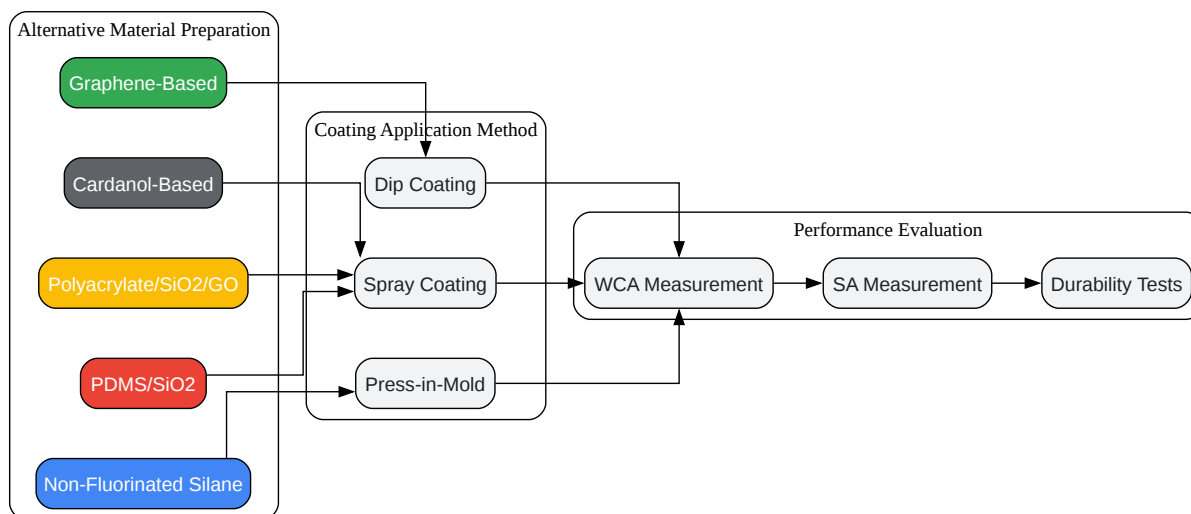
- A piece of adhesive tape (e.g., 3M Scotch tape) is firmly applied to the superhydrophobic surface.
- The tape is then rapidly peeled off at a specific angle (e.g., 180°).
- This process is repeated for a set number of cycles.
- The wettability of the surface is re-evaluated to determine the adhesion and durability of the coating.^[14]

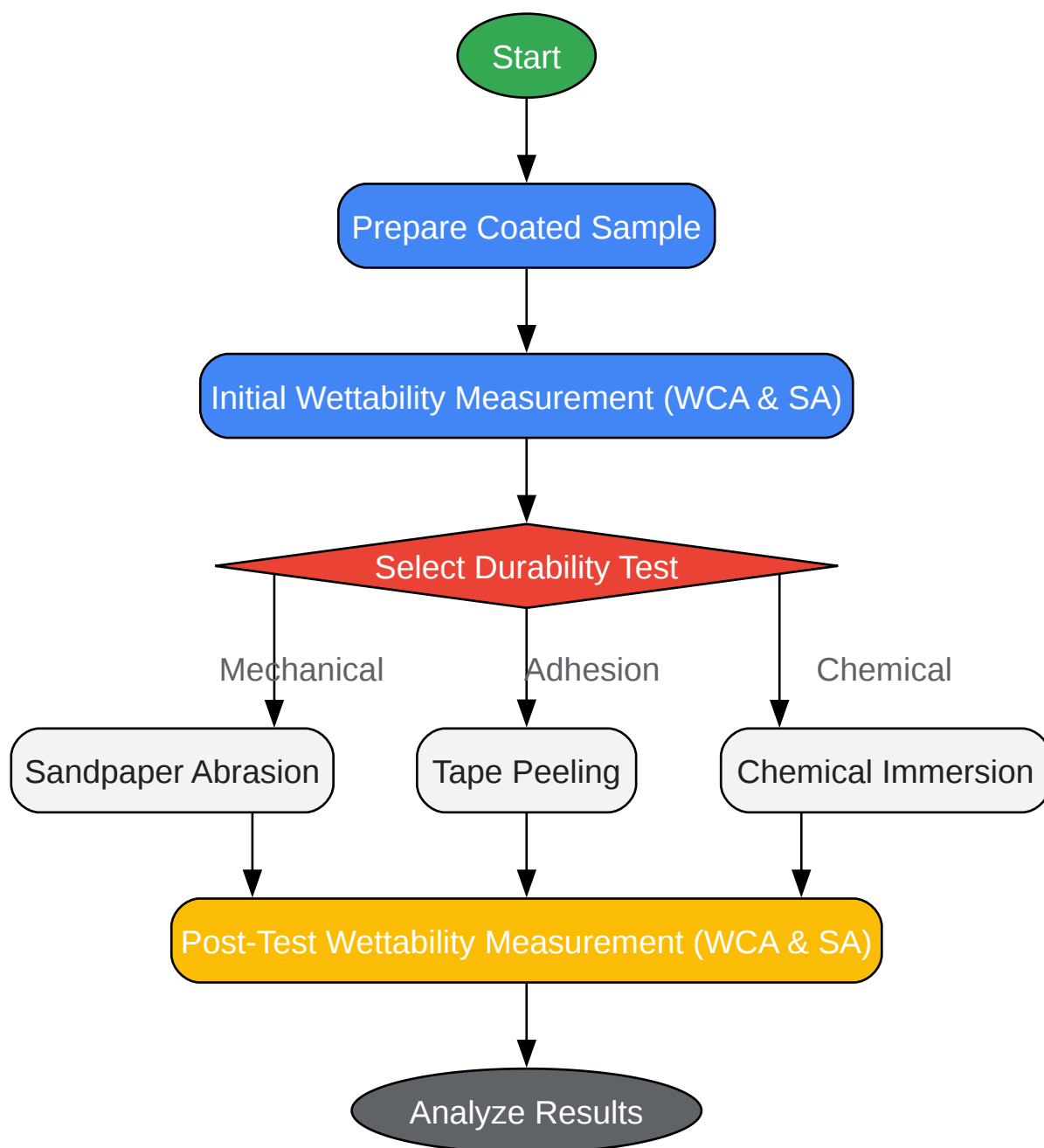
Chemical Stability Test:

- The coated samples are immersed in solutions of varying pH (e.g., pH 1 and pH 14) or saline solutions (e.g., 3.5 wt% NaCl) for a specified duration.[\[11\]](#)[\[13\]](#)
- After immersion, the samples are rinsed with deionized water and dried.
- The water contact angle and sliding angle are measured to evaluate the coating's resistance to chemical degradation.[\[11\]](#)[\[13\]](#)

Visualizing the Process: Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the experimental workflows for creating and testing these alternative superhydrophobic surfaces.





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